

Dicyclopentyl(dimethoxy)silane chemical properties and structure

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Compound of Interest

Compound Name: *Dicyclopentyl(dimethoxy)silane*

Cat. No.: *B144380*

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An In-depth Technical Guide to **Dicyclopentyl(dimethoxy)silane**

Introduction

Dicyclopentyl(dimethoxy)silane (DCPDMS), CAS number 126990-35-0, is an organosilicon compound with a unique molecular structure that confers valuable steric and electronic properties.^[1] The molecule consists of a central silicon atom bonded to two bulky cyclopentyl groups and two methoxy groups.^[2] This structure makes it particularly significant as an external electron donor (D-Donor) in Ziegler-Natta catalyst systems for propylene polymerization.^{[1][3]} In this role, DCPDMS is critical for controlling the isotacticity of the resulting polypropylene, leading to polymers with high crystallinity and improved physical properties.^{[1][2][4]} Beyond catalysis, its bulky nature makes it a useful silylating agent in specialized organic syntheses and a precursor in the production of materials like silicone resins, coatings, and adhesives.^{[1][2]}

Chemical Structure and Identification

The core of DCPDMS is a tetrahedral silicon atom. The two cyclopentyl groups provide significant steric hindrance, which is key to its selectivity in both catalysis and synthesis. The two methoxy groups are susceptible to hydrolysis, a key reaction in its role in sol-gel chemistry and its environmental fate.^[1]

Caption: Molecular structure of **Dicyclopentyl(dimethoxy)silane**.

Physicochemical Properties

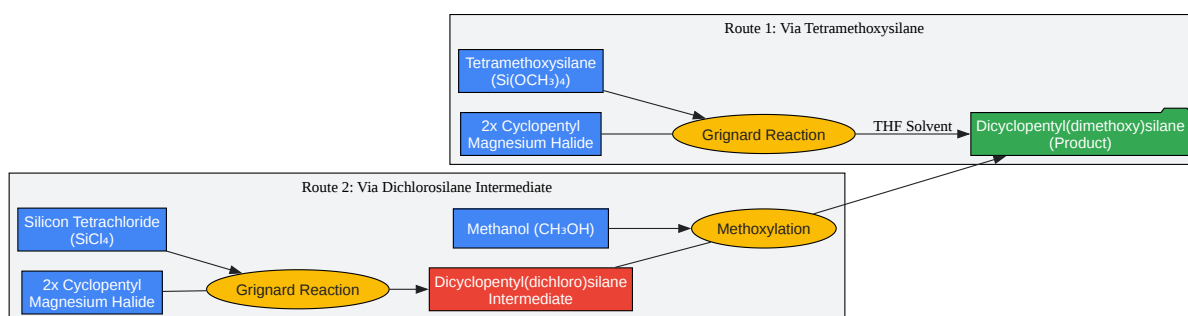
DCPDMS is a colorless to nearly colorless, clear liquid that is sensitive to moisture.^{[1][4]} Its key properties are summarized in the table below.

Property	Value
CAS Number	126990-35-0 ^[5]
Molecular Formula	C ₁₂ H ₂₄ O ₂ Si ^{[5][6]}
Molecular Weight	228.41 g/mol ^{[7][8][9]}
Appearance	Colorless to almost colorless clear liquid ^[1]
Boiling Point	251 °C @ 760 mmHg ^{[2][3]} 120 °C @ 6 mmHg ^[1] 103 °C @ 5 mmHg ^[3]
Density	~0.986 g/mL @ 25 °C ^[1] 0.99 g/cm ³ @ 20 °C
Refractive Index	1.467 @ 20 °C ^[1] 1.4640-1.4650 @ 25 °C ^[3]
Flash Point	102 °C (closed cup) ^[3] 141 °C
Purity (by GC)	≥98.0% ^[10] or ≥99.0% ^[3]
SMILES	CO--INVALID-LINK--(C2CCCC2)OC ^[11]
InChI Key	JWCYDYZLEAQGJJ-UHFFFAOYSA-N ^{[6][12]}

Experimental Protocols

Synthesis Methodologies

Two primary synthesis routes for DCPDMS involve the use of a Grignard reagent.^{[1][13]} These methods allow for the precise installation of the two cyclopentyl groups onto the silicon center.



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Caption: Synthesis pathways for **Dicyclopentyl(dimethoxy)silane**.

Protocol 1: Reaction with Tetramethoxysilane^[13]

- Prepare a Grignard reagent solution by reacting approximately 2.0 moles of cyclopentyl chloride with 2.0 moles of magnesium metal turnings in 1 liter of dried tetrahydrofuran (THF).
- In a separate reaction vessel, dissolve approximately 1.0 mole of tetramethoxysilane in 500 mL of dried THF.
- Slowly add the prepared cyclopentyl magnesium chloride solution dropwise to the tetramethoxysilane solution. Maintain the reaction temperature below 50 °C throughout the addition.
- After the reaction is complete (monitored by gas chromatography), filter the mixture to remove the precipitated magnesium salts.

- Remove the THF solvent by distillation.
- Purify the resulting crude product by distillation under reduced pressure (e.g., 103 °C at 5 mmHg) to yield the final liquid product.[3][14]

Protocol 2: Via Dichlorosilane Intermediate[1][13]

- React approximately two moles of a cyclopentyl magnesium halide with one mole of silicon tetrachloride (SiCl_4) to form the intermediate, Dicyclopentyl(dichloro)silane.
- Convert the dichlorosilane intermediate to the final product through methoxylation by reacting it with an excess (more than 2 moles per mole of intermediate) of methanol.[13]

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method used to confirm the identity and purity of DCPDMS. The following protocol is based on a published method for analyzing complex chemical mixtures containing this compound.[15]

Instrumentation:

- Gas Chromatograph: Agilent 8890 GC (or equivalent)
- Mass Spectrometer: Agilent 7250 Q-TOF (or equivalent)
- Column: Agilent DB-5Q, 30 m, 0.25 mm ID, 0.25 μm film thickness

GC Parameters:

- Inlet: MMI, 4 mm Ultra Inert liner with wool
- Injection Volume: 1 μL
- Injection Mode: Splitless
- Inlet Temperature Program: Hold at 65 °C for 0.01 min, then ramp at 300 °C/min to 280 °C

- Carrier Gas: Helium
- Column Flow: 1 mL/min (constant flow)
- Oven Temperature Program: Hold at 45 °C for 2 min, ramp at 12 °C/min to 325 °C, hold for 11 min

MS Parameters:

- Transfer Line Temperature: 325 °C
- Quadrupole Temperature: 150 °C
- Source Temperature: 200 °C
- Electron Energy: 70 eV
- Mass Range: 50 to 1000 m/z
- Spectral Acquisition Rate: 5 Hz

Applications in Research and Industry

The primary application of DCPDMS is as a high-performance external electron donor in Ziegler-Natta catalysts for polypropylene production.^[1] Its function is to selectively poison non-stereospecific active sites on the catalyst, thereby enhancing the stereoselectivity and resulting in polypropylene with a high isotacticity index (>98%), high crystallinity, and desirable mechanical properties.^[1]

Additionally, DCPDMS serves as:

- A versatile silylating agent in organic synthesis, where the steric bulk of the cyclopentyl groups allows for high selectivity in protecting sensitive functional groups.^[1]
- A precursor in materials science, particularly in sol-gel chemistry for creating hybrid organic-inorganic materials.^[1]

- A coupling agent to improve adhesion and compatibility between organic polymers and inorganic substrates in formulations for coatings, sealants, and adhesives.[6]

Safety and Handling

Dicyclopentyl(dimethoxy)silane is classified as a hazardous chemical and requires careful handling.

- Hazards: Causes skin irritation and serious eye damage.[1][11][16] It is very toxic to aquatic life with long-lasting effects.[1][11] The compound is moisture-sensitive and can react with water to release methanol.[1][2][4]
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection (goggles or face shield), and appropriate lab clothing.[16] All handling should be performed in a well-ventilated area or under a chemical fume hood.[17]
- Storage: Store in a cool, dry, and well-ventilated place away from moisture and direct sunlight.[3][12] Keep containers tightly sealed.
- First Aid: In case of eye contact, rinse cautiously with water for several minutes, remove contact lenses if present and easy to do, and immediately call a poison center or doctor.[16] If on skin, wash with plenty of water.[16]

This product is intended for research and industrial use only and is not for human or veterinary use.[1][18]

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